

# DO2A-tert-butyl ester molecular weight and formula

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: DO2A-tert-butyl ester

Cat. No.: B141943

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## Technical Data Summary for DO2A-tert-butyl ester

This document provides the key physicochemical properties of **DO2A-tert-butyl ester**, a bifunctional chelator commonly utilized in the development of radionuclide imaging tracers.<sup>[1]</sup> The data presented below has been compiled from various chemical suppliers and databases.

## Physicochemical Properties

The fundamental molecular characteristics of **DO2A-tert-butyl ester** are summarized in the table below. This information is essential for researchers and scientists in fields such as medicinal chemistry and drug development for accurate experimental planning and data analysis.

Identifier	Value
Chemical Name	1,4,7,10-Tetraazacyclododecane-1,7-diacetic acid, 1,7-bis(1,1-dimethylethyl) ester <sup>[2]</sup>
Molecular Formula	C <sub>20</sub> H <sub>40</sub> N <sub>4</sub> O <sub>4</sub> <sup>[2][3][4]</sup>
Molecular Weight	400.56 g/mol <sup>[1][2][3][4]</sup>
CAS Number	162148-48-3 <sup>[2][3]</sup>

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## References

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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

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